

3,3'-Dichlorobiphenyl CAS number and molecular weight

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Compound of Interest

Compound Name: **3,3'-Dichlorobiphenyl**

Cat. No.: **B134845**

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An In-depth Technical Guide to 3,3'-Dichlorobiphenyl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,3'-Dichlorobiphenyl** (PCB 11), a specific polychlorinated biphenyl (PCB) congener of increasing environmental and toxicological significance. This document details its chemical and physical properties, synthesis, analytical methods, metabolic pathways, and toxicological profile, with a focus on providing practical information for laboratory professionals.

Core Data Summary

Key quantitative data for **3,3'-Dichlorobiphenyl** are summarized in the tables below for easy reference and comparison.

Table 1: Chemical Identification and Physical Properties of **3,3'-Dichlorobiphenyl**

Parameter	Value	Reference
CAS Number	2050-67-1	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₂ H ₈ Cl ₂	[1] [2] [3] [5]
Molecular Weight	223.10 g/mol	[1] [2] [3] [5]
IUPAC Name	1-chloro-3-(3-chlorophenyl)benzene	[5]
Synonyms	PCB 11, m,m'-Dichlorobiphenyl	[2] [3] [4]
Melting Point	25-26 °C (77-79 °F)	[1]
Boiling Point	320 °C (608 °F)	[1]
Water Solubility	354.7 µg/L (25 °C)	[2]

Table 2: Toxicological Profile of **3,3'-Dichlorobiphenyl**

Endpoint	Observation	Reference
Developmental Neurotoxicity	Alters axonal and dendritic growth in neurons	
Metabolism	Metabolized in the liver to hydroxylated and methoxylated derivatives	
Mechanism of Action	Binds to the Aryl Hydrocarbon Receptor (AhR)	[6]
Carcinogen Classification	Not explicitly classified, but PCBs as a group are considered carcinogenic	

Synthesis and Purification

The synthesis of **3,3'-Dichlorobiphenyl** can be achieved through several cross-coupling reactions common in organic chemistry. The Ullmann reaction and Suzuki-Miyaura coupling are two such methods.

Experimental Protocol: Synthesis via Ullmann Reaction

The Ullmann reaction provides a classical method for the synthesis of symmetric biaryls through the copper-catalyzed coupling of aryl halides.

Materials:

- 3-chlorobromobenzene or 3-chloroiodobenzene
- Copper powder, activated
- High-boiling point solvent (e.g., N-methylpyrrolidone (NMP), nitrobenzene, or dimethylformamide (DMF))
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- Activate the copper powder by stirring with a dilute solution of hydrochloric acid, followed by washing with water and acetone, and then drying under vacuum.
- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add the 3-chloroaryl halide and the activated copper powder in a 2:1 molar ratio.
- Add the high-boiling point solvent to the flask.
- Flush the apparatus with an inert gas (N₂ or Ar).
- Heat the reaction mixture to a high temperature (typically >150 °C) with vigorous stirring. The exact temperature will depend on the solvent used.
- Monitor the reaction progress using an appropriate analytical technique (e.g., GC-MS or TLC).

- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture to remove the copper and copper salts.
- Extract the filtrate with an organic solvent (e.g., ethyl acetate) and wash with water to remove the high-boiling point solvent.
- Dry the organic layer over anhydrous sodium sulfate.
- Concentrate the organic extract under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., hexane or a hexane/dichloromethane mixture) to obtain pure **3,3'-Dichlorobiphenyl**.
- Confirm the identity and purity of the product by ¹H NMR, ¹³C NMR, and mass spectrometry.

Analytical Methodology

Accurate quantification and identification of **3,3'-Dichlorobiphenyl** in various matrices are crucial for research and monitoring. Gas chromatography coupled with mass spectrometry (GC-MS) is a widely used and highly effective method.

Experimental Protocol: Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general procedure for the analysis of **3,3'-Dichlorobiphenyl** in an environmental or biological sample extract.

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a split/splitless injector and a capillary column suitable for PCB analysis (e.g., a 5% phenyl-methylpolysiloxane stationary phase).
- Mass Spectrometer: Capable of electron ionization (EI) and selected ion monitoring (SIM) or full-scan acquisition.
- Injector Temperature: 250 °C

- Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 1 minute.
 - Ramp 1: 15 °C/min to 200 °C.
 - Ramp 2: 5 °C/min to 280 °C, hold for 5 minutes.
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Energy: 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM) targeting the molecular ions (m/z 222, 224) and characteristic fragment ions of **3,3'-Dichlorobiphenyl**.

Sample Preparation:

- Prepare a stock solution of **3,3'-Dichlorobiphenyl** in a suitable solvent (e.g., isoctane or hexane) at a concentration of 100 µg/mL.
- Prepare a series of calibration standards by serial dilution of the stock solution to cover the expected concentration range of the samples.
- If not already in a compatible solvent, perform a solvent exchange of the sample extracts into hexane or isoctane.
- Adjust the final volume of the sample extracts to be within the calibration range.

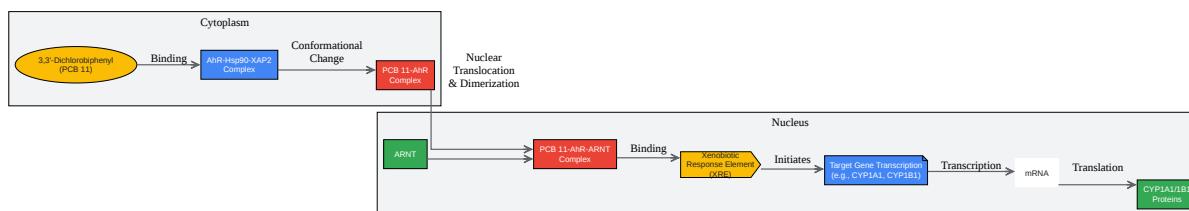
Analysis:

- Inject a fixed volume (e.g., 1 µL) of each calibration standard and sample extract into the GC-MS system.
- Acquire the data in SIM or full-scan mode.

- Identify **3,3'-Dichlorobiphenyl** in the samples by comparing its retention time and mass spectrum to that of a pure standard.
- Quantify the concentration of **3,3'-Dichlorobiphenyl** in the samples by constructing a calibration curve from the peak areas of the standards.

Signaling Pathway

3,3'-Dichlorobiphenyl, like other dioxin-like PCBs, is known to exert its biological effects primarily through the activation of the Aryl Hydrocarbon Receptor (AhR) signaling pathway.



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Caption: Aryl Hydrocarbon Receptor (AhR) signaling pathway activated by **3,3'-Dichlorobiphenyl**.

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